

An In-depth Technical Guide to 2,4,6-Triisopropylbenzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4,6-Triisopropylbenzoyl chloride

CAS No.: 57199-00-5

Cat. No.: B1630680

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2,4,6-Triisopropylbenzoyl Chloride**, a sterically hindered acylating agent with significant applications in organic synthesis and polymer chemistry. Its formal IUPAC name is 2,4,6-tri(propan-2-yl)benzoyl chloride^{[1][2][3]}. We will delve into its chemical properties, synthesis, mechanisms of action, and key applications, grounded in established scientific principles and protocols.

Core Chemical Identity and Properties

2,4,6-Triisopropylbenzoyl chloride is an acyl chloride characterized by the presence of three bulky isopropyl groups on the benzene ring, ortho and para to the carbonyl group. This significant steric hindrance is the primary determinant of its chemical reactivity and utility.

Property	Value	Source(s)
IUPAC Name	2,4,6-tri(propan-2-yl)benzoyl chloride	[1][2][3]
CAS Number	57199-00-5	[1][4]
Molecular Formula	C ₁₆ H ₂₃ ClO	[1][2]
Molecular Weight	266.81 g/mol	[1][2]
Appearance	White to cream crystalline powder	[3][5]
Melting Point	78-82 °C	[1]
Boiling Point	329.3 °C at 760 mmHg	[6]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., THF, acetone).	[1][7]
Sensitivity	Moisture sensitive	[1][4][8]

Synthesis of 2,4,6-Triisopropylbenzoyl Chloride

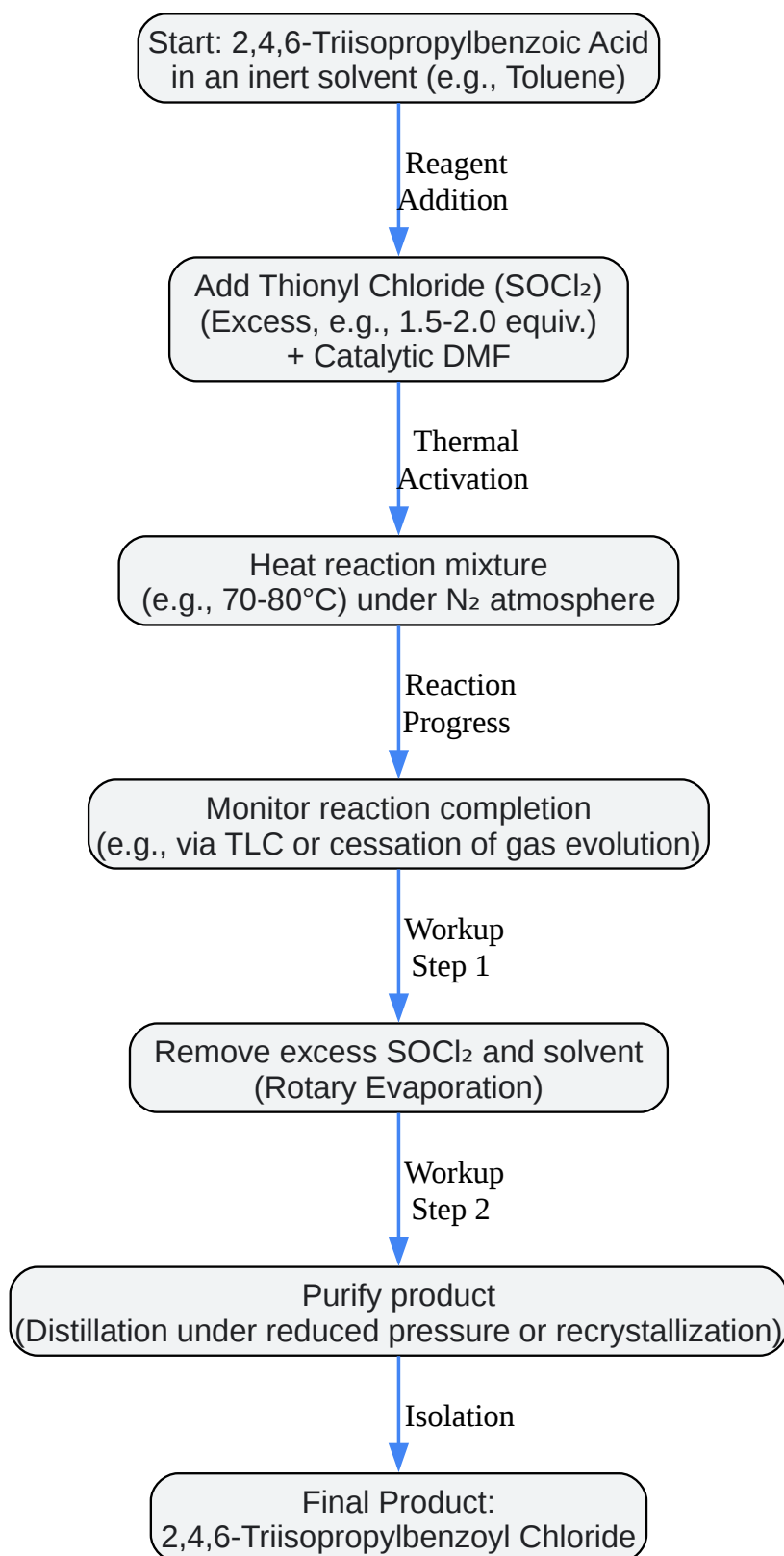
The most common and direct synthesis involves the conversion of the corresponding carboxylic acid, 2,4,6-triisopropylbenzoic acid, to the acyl chloride using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride.

Protocol: Synthesis via Thionyl Chloride

This protocol describes a standard laboratory procedure for the synthesis of the title compound.

Rationale: Thionyl chloride is a preferred reagent for this conversion because the byproducts, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gaseous, which simplifies product purification. The reaction proceeds via a nucleophilic acyl substitution mechanism.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2,4,6-Triisopropylbenzoyl Chloride**.

Step-by-Step Methodology:

- **Preparation:** To a dry, round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,4,6-triisopropylbenzoic acid (1.0 equiv). The flask should be under an inert atmosphere (e.g., Nitrogen or Argon) to prevent reaction with atmospheric moisture.
- **Solvent & Reagent Addition:** Add a suitable dry solvent, such as toluene or dichloromethane. To this suspension, add thionyl chloride (1.5-2.0 equiv) dropwise at room temperature. A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.
- **Reaction:** Heat the mixture to reflux (typically 70-80°C) and maintain for 2-4 hours. The reaction progress can be monitored by the cessation of HCl and SO₂ gas evolution (which can be bubbled through a basic solution to neutralize).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or by recrystallization from a suitable solvent like hexane to yield the final product as a white to off-white solid.

Scientist's Note: The strict exclusion of water is critical. Acyl chlorides readily hydrolyze back to the carboxylic acid upon contact with moisture.^{[1][4]} Using an inert atmosphere and dry glassware is a self-validating step to ensure high yield and purity.

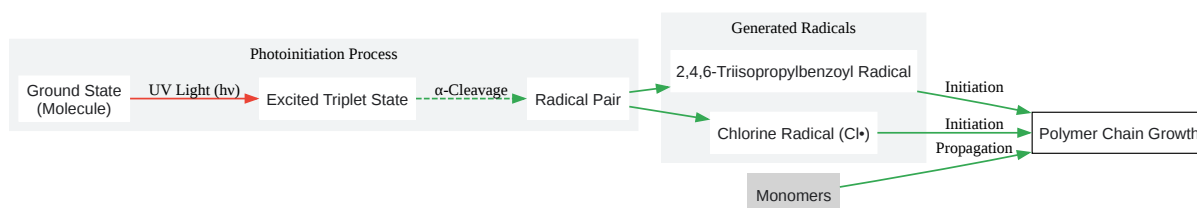
Core Applications and Mechanisms of Action

The utility of **2,4,6-triisopropylbenzoyl chloride** stems from its unique structural features, which are leveraged in distinct chemical domains.

Application in Polymer Chemistry: Photoinitiation

While less common than its phosphine oxide analogue (TPO), benzoyl compounds with similar substitution patterns are foundational to Type I photoinitiators. Upon exposure to ultraviolet (UV) light, the molecule undergoes homolytic cleavage (α -cleavage) to generate two radical species.

Mechanism of Radical Generation:



[Click to download full resolution via product page](#)

Caption: Mechanism of Type I photoinitiation via α -cleavage.

These generated free radicals are highly reactive and will attack monomer units (e.g., acrylates), initiating a chain-reaction polymerization process to form a solid polymer network. This is the fundamental principle behind UV-curing inks, coatings, and adhesives. The efficiency of related compounds like (2,4,6-trimethylbenzoyl)diphenylphosphine oxide (TPO) is well-documented, though TPO is facing regulatory scrutiny due to toxicity concerns.[9][10]

Application in Organic Synthesis: Sterically Hindered Acylation

The primary application in synthetic chemistry is as a highly selective acylating agent. The bulky isopropyl groups flanking the acyl chloride moiety provide a significant steric shield. This has two major consequences:

- **Reduced Reactivity:** It is less reactive than unhindered acyl chlorides like benzoyl chloride.
- **High Steric Selectivity:** It reacts preferentially with less sterically hindered nucleophiles.

This makes it an invaluable tool for the synthesis of bulky esters and amides, particularly in complex molecule synthesis where selective reaction at a specific site is required. It is often

used in situations where other acylating agents might lead to multiple products or react with more hindered sites. The principle is analogous to the Yamaguchi esterification, which uses 2,4,6-trichlorobenzoyl chloride to achieve macrolactonization by minimizing intermolecular side reactions.[11]

Safety, Handling, and Storage

2,4,6-Triisopropylbenzoyl chloride is a corrosive and moisture-sensitive chemical that requires careful handling.

- Hazards: Causes severe skin burns and serious eye damage.[1][4] May cause respiratory irritation.[4] Contact with water can liberate toxic hydrogen chloride gas.[4][8]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, a face shield, and a lab coat.[4][5][8] Work should be conducted in a well-ventilated fume hood.
- Handling: Handle under an inert atmosphere (nitrogen or argon).[4] Avoid breathing dust. Wash hands thoroughly after handling.[4][12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from moisture and incompatible materials like strong oxidizing agents and bases.[1][4]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[4][8]
- Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. Seek immediate medical attention.[4][8]
- Inhalation: Remove the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4][12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][8]

Conclusion

2,4,6-Triisopropylbenzoyl chloride, or 2,4,6-tri(propan-2-yl)benzoyl chloride, is a specialized reagent whose value is derived directly from its sterically demanding structure. While its role as a photoinitiator is notable, its primary strength lies in its application as a selective acylating agent in advanced organic synthesis. For researchers in drug development and materials science, understanding its reactivity profile, handling requirements, and synthetic utility is crucial for leveraging its unique chemical properties to achieve complex molecular architectures.

References

- **2,4,6-Triisopropylbenzoyl chloride** | C₁₆H₂₃ClO | CID 92697. PubChem. [\[Link\]](#)
- Material Safety Data Sheet - 2,4,6-Trimethylbenzoyl chloride, 98%. Cole-Parmer. [\[Link\]](#)
- Application of 2,4,6-triisopropylbenzene compounds in preparation of medicines for treating diabetes.
- Chemical Properties of **2,4,6-Triisopropylbenzoyl chloride** (CAS 57199-00-5). Cheméo. [\[Link\]](#)
- Synthesis of 2,4,6-Triisopropylbenzenesulfonyl azide. PrepChem.com. [\[Link\]](#)
- 2,4,6-Trichlorobenzoyl chloride. Grokipedia. [\[Link\]](#)
- Structural study of 2,4,6-triisopropylbenzenesulfonyl chloride. ResearchGate. [\[Link\]](#)
- The reasons for the photochemical behaviour of propylamine 4-(2,4,6-triisopropylbenzoyl)benzoate during the Norrish–Yang reaction. Semantic Scholar. [\[Link\]](#)
- Probing the Reactivity of Photoinitiators for Free Radical Polymerization. Journal of the American Chemical Society. [\[Link\]](#)
- 2,4,6-Trimethylbenzoyldiphenylphosphine oxide (TPO) analog: a non-cytotoxic type-I photoinitiator for free radical photopolymerization. Green Chemistry (RSC Publishing). [\[Link\]](#)
- The Photoinitiator Lithium Phenyl (2,4,6-Trimethylbenzoyl) Phosphinate with Exposure to 405 nm Light Is Cytotoxic to Mammalian Cells but Not Mutagenic in Bacterial Reverse Mutation Assays. PMC. [\[Link\]](#)

- The Photoinitiator TPO Is Banned, And Where Should UV LED Curing Go? Sunvalley. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4,6-Triisopropylbenzoyl chloride, 98+% | Fisher Scientific [fishersci.ca]
- 2. 2,4,6-Triisopropylbenzoyl chloride | C₁₆H₂₃ClO | CID 92697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. A11280.14 [thermofisher.cn]
- 4. synquestlabs.com [synquestlabs.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. 2,4,6-Triisopropylbenzoyl chloride | 57199-00-5 [chemnet.com]
- 7. CN103040815B - Application of 2,4,6-triisopropylbenzene compounds in preparation of medicines for treating diabetes - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- 9. 2,4,6-Trimethylbenzoyldiphenylphosphine oxide (TPO) analog: a non-cytotoxic type-I photoinitiator for free radical photopolymerization - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 10. The Photoinitiator TPO Is Banned, And Where Should UV LED Curing Go? - Guangdong Lencolo New Material Co., LTD [lencolo37.com]
- 11. gropedia.com [gropedia.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4,6-Triisopropylbenzoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630680/docs#an-in-depth-technical-guide-to-2-4-6-triisopropylbenzoyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)